

Reconstitution and Application of Lyophilized Porcine Beta-Lipotropin (1-10)

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Compound of Interest

Compound Name: Beta-Lipotropin (1-10), porcine

Cat. No.: B12362066

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Introduction

Beta-Lipotropin (1-10) is the N-terminal decapeptide fragment of porcine beta-lipotropin, a hormone derived from pro-opiomelanocortin (POMC). The full beta-lipotropin molecule can be cleaved to produce various biologically active peptides, including endorphins.[1][2] The (1-10) fragment itself has been noted for its morphine-like activities and is utilized in neuroscience research to investigate signaling pathways.[3][4] This document provides detailed protocols for the reconstitution, storage, and application of lyophilized porcine Beta-Lipotropin (1-10) for research purposes.

Product Information

Property	Value	Reference
Molecular Formula	C42H66N10O15	[4][5][6]
Molecular Weight	951.03 g/mol	[4][5][6]
Appearance	Lyophilized solid	[6]
Purity	>95% (typically analyzed by HPLC)	[7][8]
Storage (Lyophilized)	Store at -20°C, desiccated. Stable for up to 36 months.	[5]

Section 1: Reconstitution and Storage of Stock Solutions

Proper reconstitution of the lyophilized peptide is critical for maintaining its biological activity. The choice of solvent will depend on the intended downstream application.

Recommended Solvents and Solubility

The following table summarizes the solubility of porcine Beta-Lipotropin (1-10) in various common laboratory solvents. It is recommended to prepare a high-concentration stock solution in a solvent like DMSO and then dilute it further with aqueous buffers for experimental use.

Solvent	Solubility	Reference
DMSO	≥95.1 mg/mL	[4][6]
Ethanol	≥43.8 mg/mL	[4]
Water	≥43.7 mg/mL	[4]

Protocol for Reconstitution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- Lyophilized porcine Beta-Lipotropin (1-10) vial (e.g., 1 mg)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation of atmospheric moisture

onto the peptide.

- Solvent Calculation: Calculate the volume of DMSO required to achieve the desired stock concentration. For a 10 mM stock from 1 mg of peptide (MW = 951.03 g/mol):
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 951.03 \text{ g/mol}) = 0.00010515 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 105.15 \mu\text{L}$ [\[4\]](#)
- Reconstitution: Carefully add the calculated volume of DMSO to the vial.
- Dissolution: Cap the vial and gently vortex or sonicate for a few seconds to ensure the peptide is fully dissolved. Visually inspect the solution to confirm there are no particulates.

Storage of Reconstituted Peptide

Short-term Storage:

- Aqueous solutions may be stored at 4°C for a limited time, preferably with an antibacterial agent.[\[1\]](#)

Long-term Storage:

- For long-term stability, aliquot the stock solution into sterile, low-retention microcentrifuge tubes.[\[5\]](#)
- Store aliquots at -20°C. In solution, the peptide is stable for up to one month at this temperature.[\[5\]](#)
- Crucially, avoid repeated freeze-thaw cycles, as this can degrade the peptide and reduce its activity.[\[1\]](#)[\[5\]](#)

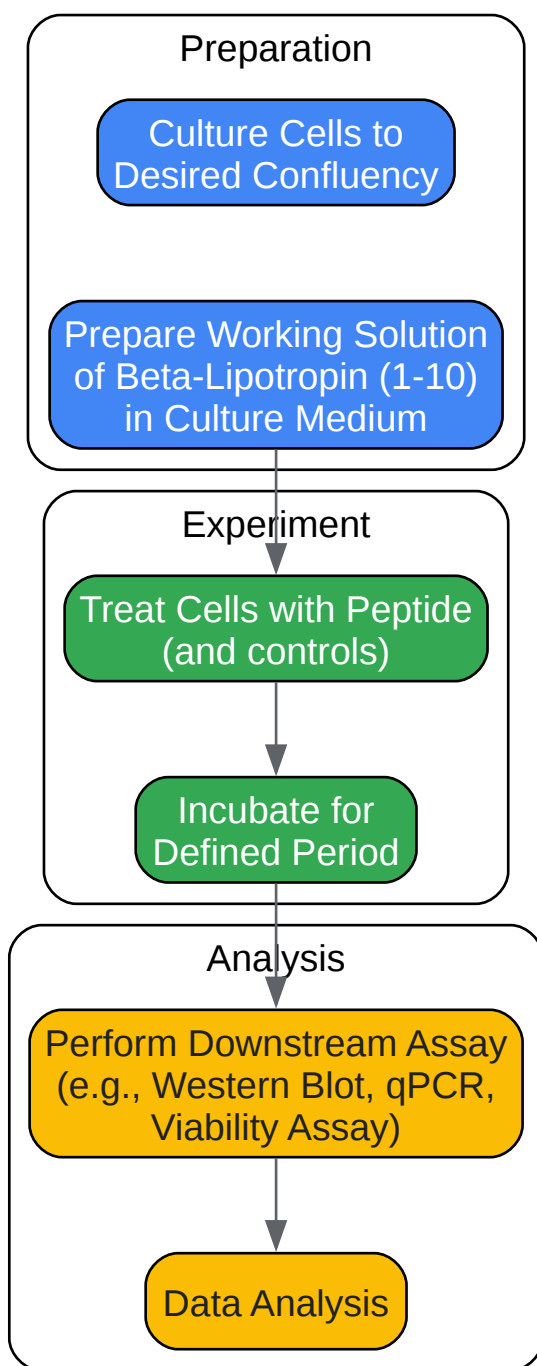
Section 2: Experimental Protocols and Application Notes

Porcine Beta-Lipotropin (1-10) is primarily used in neuroscience and endocrinology research. The following are generalized protocols for its application in common experimental paradigms.

In Vitro Cell-Based Assays

This peptide can be used to treat cells in culture to study its effects on signaling pathways, cell proliferation, or differentiation.

Experimental Workflow:



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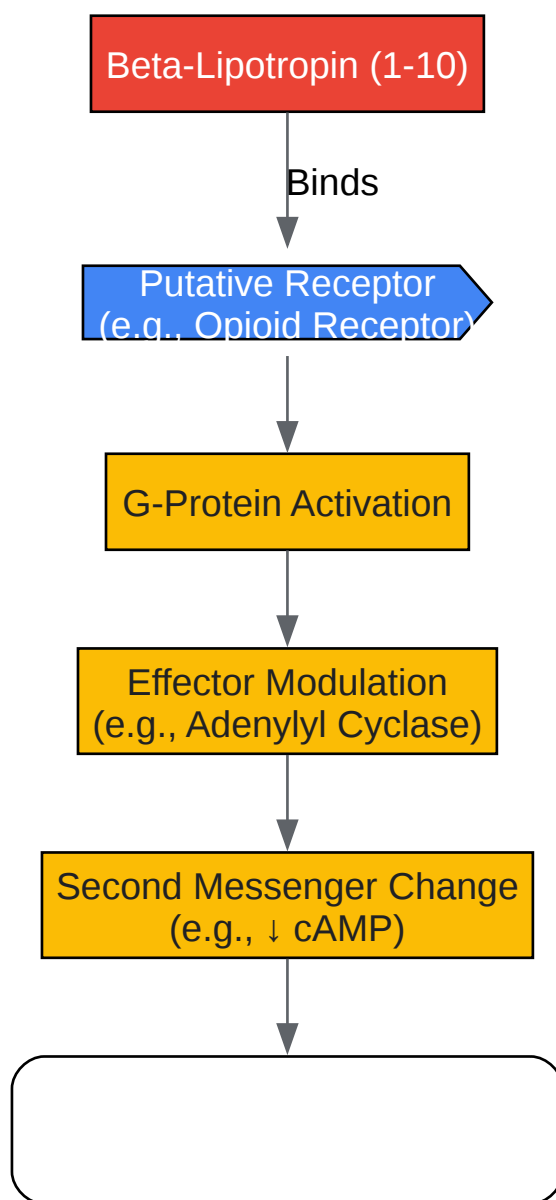
Caption: Workflow for in vitro cell-based assays.

Protocol:

- **Cell Seeding:** Plate cells (e.g., neuronal cell lines, primary pituitary cells) in appropriate culture vessels and allow them to adhere and reach the desired confluency (typically 70-80%).
 - **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the Beta-Lipotropin (1-10) stock solution. Dilute the stock solution to the final desired concentration using pre-warmed, serum-free, or low-serum culture medium.
 - **Note:** The final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced cellular stress. A vehicle control (medium with the same concentration of DMSO) must be included.
 - **Cell Treatment:** Remove the old medium from the cells and replace it with the medium containing the appropriate concentration of Beta-Lipotropin (1-10) or the vehicle control.
 - **Incubation:** Incubate the cells for the desired time period (this can range from minutes for signaling pathway activation studies to days for proliferation assays).
 - **Downstream Analysis:** Following incubation, harvest the cells for analysis. This may include:
 - **Western Blotting:** To assess the phosphorylation state or expression level of target proteins in a signaling cascade.
 - **qPCR:** To measure changes in gene expression.
 - **Cell Viability/Proliferation Assays:** (e.g., MTT, CCK-8) to determine effects on cell growth.
- [3]

Potential Signaling Pathway

Beta-Lipotropin is a product of the POMC gene and is a precursor to opioid peptides like beta-endorphin.[1][2] The (1-10) fragment's "morphine-like" activity suggests it may interact with opioid receptors or related pathways, though its specific targets are a subject of ongoing research.



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Caption: A putative signaling pathway for Beta-Lipotropin (1-10).

In Vivo Animal Studies

This peptide can be administered to animal models to investigate its physiological effects, such as its influence on lipid metabolism or behavior.[9]

Protocol:

- **Animal Acclimatization:** House animals (e.g., rats, mice) in controlled conditions and allow them to acclimatize according to institutional guidelines.
- **Formulation Preparation:** Prepare the injection solution. The peptide may be dissolved in a sterile, biocompatible vehicle such as saline or PBS. The stock solution (e.g., in DMSO) can be diluted, but the final concentration of the organic solvent must be non-toxic and validated.
- **Administration:** Administer the peptide via the desired route (e.g., intraperitoneal (i.p.), subcutaneous (s.c.), or intravenous (i.v.) injection). The dosage will need to be determined empirically based on literature for similar peptides and pilot studies.
- **Monitoring and Sample Collection:** Following administration, monitor the animals for behavioral or physiological changes. At predetermined time points, collect relevant samples (e.g., blood for plasma analysis, tissues for histology or molecular analysis).
- **Analysis:** Analyze collected samples using appropriate methods, such as radioimmunoassay (RIA) to measure peptide levels or biochemical assays to assess metabolic parameters.^[10]

Disclaimer

This product is for research use only and is not intended for human, veterinary, diagnostic, or therapeutic use.^{[4][6][11]} The provided protocols are intended as a guide. Researchers should optimize conditions for their specific experimental setup and cell or animal models. Always adhere to institutional and national guidelines for laboratory safety and animal care.

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